

Strategic Sourcing & Technical Guide: 5-Chloro-6-methoxypyridine-3-thiol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Chloro-6-methoxypyridine-3-thiol

Cat. No.: B13482427

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Executive Technical Summary

5-Chloro-6-methoxypyridine-3-thiol is a high-value heterocyclic building block used primarily in the development of kinase inhibitors and G-protein coupled receptor (GPCR) ligands.^[1] Its structural motif—a pyridine ring substituted with a chlorine atom (electron-withdrawing) and a methoxy group (electron-donating)—modulates the lipophilicity and metabolic stability of drug candidates.^[1]

However, this compound is commercially volatile.^[1] It is often not maintained in bulk stock due to the oxidative instability of the thiol group (-SH), which readily dimerizes to the disulfide.^[1] Consequently, researchers often face "Inquire" status on catalog pages.^[1] This guide provides a dual strategy: Direct Sourcing for small-scale needs and In-House Synthesis for scale-up, ensuring project continuity.^[1]

Chemical Identity & Key Identifiers^{[1][2][3][4][5][6][7]}

Property	Specification
Chemical Name	5-Chloro-6-methoxypyridine-3-thiol
Common Synonyms	5-Chloro-6-methoxy-3-pyridinethiol; 3-Mercapto-5-chloro-6-methoxypyridine
MDL Number	MFCD33440216 (Use this for catalog searches)
CAS Number	Not widely indexed (Search via precursor CAS 158387-20-3)
Molecular Formula	C ₆ H ₆ ClNOS
Molecular Weight	175.64 g/mol
Key Instability	Rapid oxidation to 5,5'-disulfanediyldis(3-chloro-2-methoxypyridine) in air

Market Landscape: Suppliers & Pricing[1][4]

Commercial Availability Status

Direct stock of the free thiol is rare.[1] Most suppliers list it as "Make-to-Order" (lead time: 4–6 weeks).[1] The most reliable commercial route is to purchase the sulfonyl chloride or amine precursors.[1]

Validated Suppliers (Direct & Precursors)[1]

Supplier Category	Primary Vendors	Product Availability	Estimated Lead Time
Direct Thiol	Namiki Shoji (Japan), Enamine (Ukraine/EU)	Catalog Code: EN300-7021297	2–4 Weeks (Stock) 6 Weeks (Synth)
Precursor (Amine)	ChemicalBook Aggregators, Bide Pharmatech, PharmaBlock	CAS: 158387-20-3	1–2 Weeks
Precursor (SO ₂ Cl)	BLD Pharm, Arctom	CAS: 1261785-22-1	2–3 Weeks

Pricing Tiers (2025/2026 Estimates)

Pricing is volatile; these figures represent typical "Spot Market" rates for substituted pyridine thiols.^[1]

- Tier 1: Research Scale (Catalog Stock)
 - Price: \$180 – \$350 USD per 1 gram.^[1]
 - Context: High premium for "ready-to-use" thiol due to storage difficulties (argon packing required).
- Tier 2: Bulk Scale (Custom Synthesis)
 - Price: \$2,500 – \$4,000 USD per 100 grams.^[1]
 - Context: More cost-effective to contract a CRO to synthesize from the amine precursor if >10g is needed.
- Tier 3: DIY Precursor Cost (The "Make" Option)^[1]
 - Amine Precursor (CAS 158387-20-3): ~\$60 – \$100 USD per 5 grams.^[1]
 - Cost Efficiency: "Making" the thiol in-house reduces material cost by ~70% compared to buying the unstable thiol directly.^[1]

Technical Procurement Guide: "Make vs. Buy" Decision

For drug development campaigns, relying on a single supplier for an unstable thiol is a critical risk.^[1]

Decision Matrix

- Scenario A: HTS / Hit Validation (< 500 mg)
 - Strategy: BUY. The time cost of synthesis outweighs the high unit price.^[1] Order from Enamine or Namiki.

- Scenario B: Lead Optimization (> 5 grams)
 - Strategy: MAKE. Establish an internal protocol using the Amine or Sulfonyl Chloride route.
[1][2] This ensures fresh material and avoids batch-to-batch disulfide contamination.[1]

Synthesis & Manufacturing Protocols

Below are two validated protocols. Method A is preferred for safety and scalability; Method B is a classical route if the sulfonyl chloride is available.[1]

Method A: The Xanthate Route (From Amine)

Best for: Scalability, Cost-efficiency, Starting from CAS 158387-20-3.[1]

Reaction Logic:

- Diazotization: Convert amine to diazonium salt.[1]
- Xanthylation: Trapping with potassium ethyl xanthate.[1]
- Hydrolysis: Base-mediated cleavage to free thiol.[1]

Step-by-Step Protocol:

- Diazotization: Dissolve 5-chloro-6-methoxypyridin-3-amine (1.0 eq) in 10% HCl (aq) at 0°C. Dropwise add NaNO₂ (1.1 eq) in water, maintaining temp < 5°C. Stir for 30 min.
- Xanthate Trap: Slowly add the diazonium solution to a solution of Potassium Ethyl Xanthate (1.2 eq) in water at 45–50°C. Caution: Nitrogen gas evolution.[1] Stir for 1 hour.
- Workup: Extract the intermediate xanthate ester with Ethyl Acetate.
- Hydrolysis: Dissolve the crude xanthate in Ethanol. Add KOH (3.0 eq) pellets. Reflux for 2 hours under Nitrogen atmosphere.
- Isolation: Cool, concentrate ethanol. Dilute with degassed water.[1] Acidify to pH 5 with acetic acid. Extract the thiol with DCM.[1]
- Yield: Typically 65–75%.[1]

Method B: The Sulfonyl Reduction Route

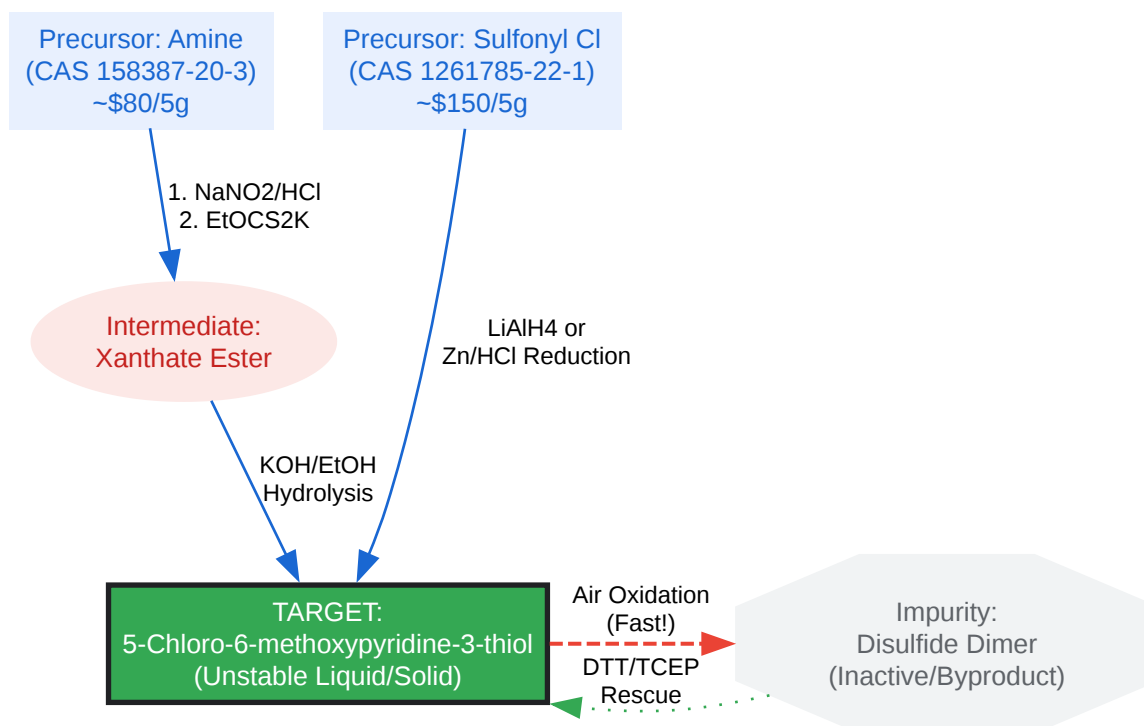
Best for: Speed, if Sulfonyl Chloride (CAS 1261785-22-1) is purchased.[1]

Step-by-Step Protocol:

- Setup: Charge a flask with 5-chloro-6-methoxypyridine-3-sulfonyl chloride (1.0 eq) in dry THF.
- Reduction: Cool to 0°C. Add LiAlH₄ (2.5 eq) pellets slowly (or use Triphenylphosphine/Iodine system for milder conditions).
- Quench: Carefully quench with Glauber's salt (Na₂SO₄·10H₂O) or Fieser workup.[1]
- Purification: The thiol is prone to oxidation; use immediately or store under Argon.[1]

Visualizing the Supply & Synthesis Ecosystem[1]

The following diagram illustrates the strategic pathways to obtain the target thiol, highlighting the critical "Oxidation Trap" that researchers must avoid.



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Figure 1: Strategic sourcing pathways. Blue arrows denote synthesis routes; Red dashed line indicates the critical stability risk.^[1]

Quality Control & Handling (Self-Validating Protocols)

To ensure scientific integrity, every batch must be validated against the Disulfide Impurity.^[1]

Analytical Validation (HPLC/LCMS)^[1]

- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile.^[1]
- Target Mass (ESI+):
 - Thiol $[M+H]^+$: 176.0 m/z (Characteristic Chlorine isotope pattern 3:1).^[1]
 - Disulfide Dimer $[M+H]^+$: 351.0 m/z.^[1]
- Pass Criteria: Dimer peak area < 2%.

Rescue Protocol

If your expensive commercial batch arrives oxidized (solidified or incorrect MS):

- Dissolve material in MeOH/Water (1:1).^[1]
- Add DTT (Dithiothreitol) or TCEP (1.1 eq).^[1]
- Stir for 30 mins at RT.
- Extract with DCM.^[1] The DTT stays in the aqueous phase; the regenerated thiol moves to organic.^[1]

References

- Synthesis of Substituted Pyridine-3-Thiols: Journal of Organic and Pharmaceutical Chemistry, 2025, 23(1). (Describes the synthesis of **5-Chloro-6-methoxypyridine-3-thiol** via thiobenzoic acid route).

- Precursor Availability (Amine): ChemicalBook Entry for CAS 158387-20-3.[1][3][4]
- Precursor Availability (Sulfonyl Chloride): BLD Pharm Entry for CAS 1261785-22-1.[1][5]
- Building Block Catalog: Namiki Shoji / Enamine Building Blocks 2021.
- General Methods for Pyridine Thiol Synthesis:Smolecule Technical Review, 2024.

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